

# Personal protective equipment for handling hexaaquanickel(II)

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## Compound of Interest

Compound Name: hexaaquanickel(II)

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## Safe Handling Protocol: Hexaaquanickel(II)

This document provides essential safety and logistical information for researchers, scientists, and drug development professionals handling **hexaaquanickel(II)** and its related soluble compounds. The following procedural guidance outlines the necessary personal protective equipment (PPE), handling protocols, and disposal plans to ensure laboratory safety.

**Hexaaquanickel(II)**, as a soluble nickel compound, presents significant health risks. It is classified as a human carcinogen, a skin and respiratory sensitizer, and is toxic if swallowed or inhaled.<sup>[1][2][3][4]</sup> Adherence to the following safety protocols is mandatory to minimize exposure and ensure a safe working environment.

## Occupational Exposure Limits and Toxicity

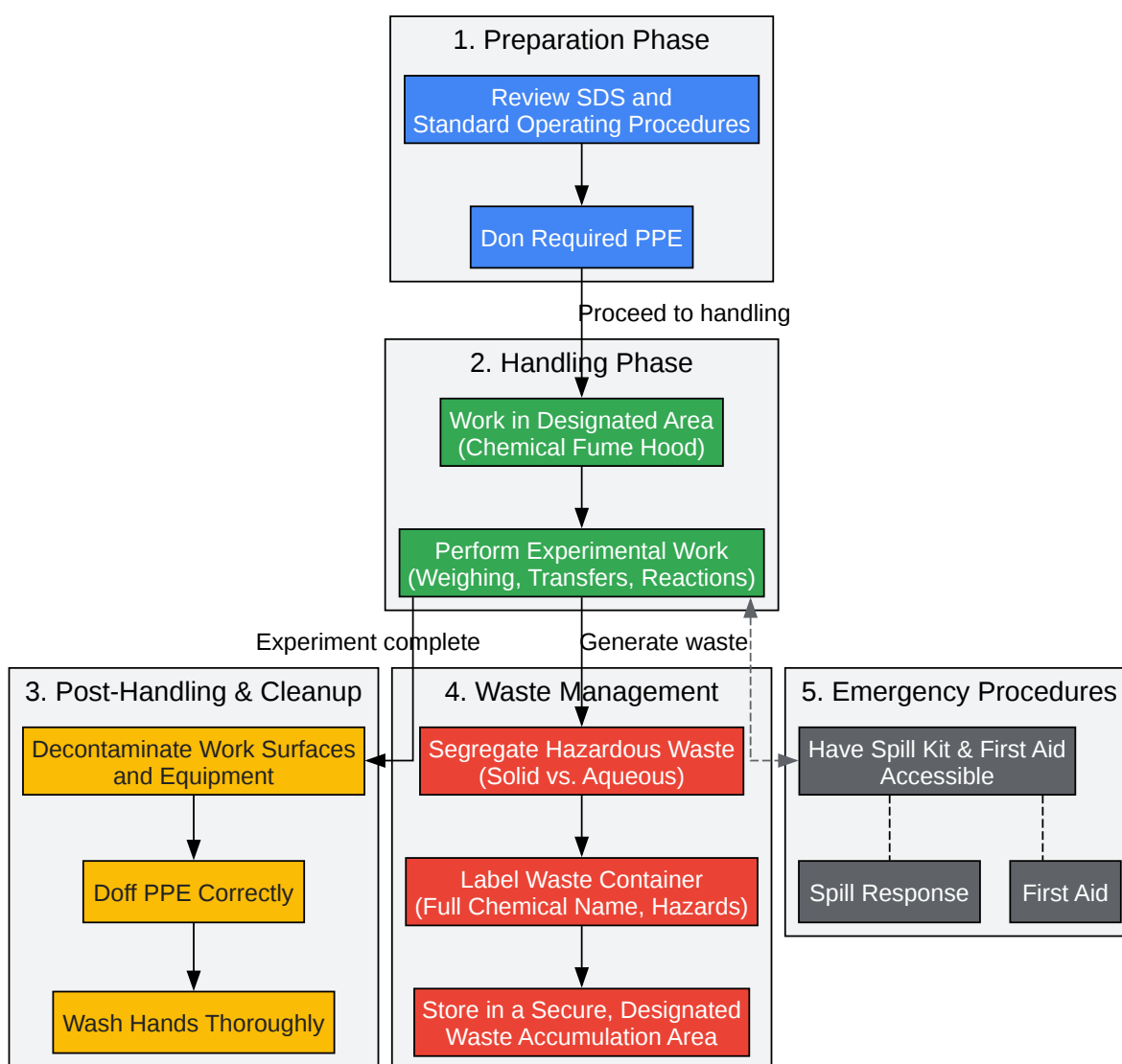
Quantitative exposure limits have been established by various regulatory agencies to protect laboratory personnel. All work should be conducted in a manner that keeps airborne concentrations well below these published limits.

| Parameter                                         | Value                                               | Agency/Reference |
|---------------------------------------------------|-----------------------------------------------------|------------------|
| NIOSH REL (Recommended Exposure Limit, 10-hr TWA) | 0.015 mg/m <sup>3</sup> (as Ni)                     | NIOSH[2][5][6]   |
| OSHA PEL (Permissible Exposure Limit, 8-hr TWA)   | 1 mg/m <sup>3</sup> (as Ni)                         | OSHA[2][5][6]    |
| ACGIH TLV (Threshold Limit Value, 8-hr TWA)       | 0.1 mg/m <sup>3</sup> (Inhalable particulate mass)  | ACGIH[7]         |
| IDLH (Immediately Dangerous to Life or Health)    | 10 mg/m <sup>3</sup> (as Ni)                        | NIOSH[2][5][6]   |
| UK LTEL (Long-Term Exposure Limit, 8-hr TWA)      | 0.1 mg/m <sup>3</sup> (for water-soluble compounds) | GOV.UK[8]        |
| Acute Toxicity (LD50, Oral, Rat)                  | 105 mg/kg (for Nickel(II) chloride hexahydrate)     | [2][4]           |

## Operational and Disposal Plan

A systematic approach to handling, from preparation to disposal, is critical. The following workflow outlines the necessary steps for safe management of **hexaaquanickel(II)** in the laboratory.

## Workflow for Safe Handling of Hexaaquanickel(II)

[Click to download full resolution via product page](#)Caption: Logical workflow for the safe handling of **hexaaquanickel(II)**.

## Step-by-Step Experimental Protocol

### 1. Engineering Controls and Preparation

- Ventilation: All work involving solid **hexaaquanickel(II)** or its solutions must be conducted in a properly functioning chemical fume hood to keep airborne concentrations low.[\[1\]](#)[\[9\]](#)[\[10\]](#)
- Safety Equipment: Ensure an eyewash station and a safety shower are readily accessible and have been recently tested.[\[2\]](#)[\[10\]](#)
- Work Surface: Cover the work surface with absorbent, disposable bench paper to contain any potential spills.

### 2. Personal Protective Equipment (PPE)

- Eye Protection: Wear chemical safety goggles that comply with OSHA's 29 CFR 1910.133 or European Standard EN166 regulations.[\[2\]](#)[\[10\]](#)[\[11\]](#) A face shield should be worn in addition to goggles when there is a splash hazard.[\[12\]](#)
- Skin Protection:
  - Gloves: Wear appropriate chemical-resistant gloves (e.g., nitrile) to prevent skin contact. [\[1\]](#)[\[11\]](#)[\[12\]](#) Inspect gloves for any signs of degradation or puncture before use.
  - Protective Clothing: A lab coat is mandatory.[\[1\]](#) For larger quantities, a chemical-resistant apron or a full protective suit should be worn to minimize skin contact.[\[2\]](#)[\[12\]](#)
- Respiratory Protection:
  - A NIOSH-approved respirator with N100, R100, or P100 filters is required if engineering controls are insufficient, if dust is generated, or if you are working above the established exposure limits.[\[6\]](#)[\[11\]](#)[\[12\]](#) For higher concentrations, a full-face supplied-air respirator or a self-contained breathing apparatus (SCBA) may be necessary.[\[6\]](#)

### 3. Handling and Operational Plan

- Personal Hygiene: Wash hands thoroughly with soap and water after handling the chemical and before leaving the laboratory.[\[2\]](#)[\[11\]](#) Do not eat, drink, or smoke in areas where

**hexaaquanickel(II)** is handled.[3][13]

- Minimizing Dust: Handle the solid material carefully to minimize dust generation and accumulation.[2][11][14]
- Spill Response:
  - In case of a spill, evacuate the area if necessary.
  - Wearing the appropriate PPE, gently cover the spill with an inert absorbent material.
  - To prevent airborne dust, carefully moisten the material with water before sweeping or vacuuming it up.[2][11]
  - Place the collected material into a suitable, sealed container labeled as hazardous waste for proper disposal.[2][14]

#### 4. Disposal Plan

- Waste Characterization: All waste containing **hexaaquanickel(II)** must be treated as hazardous waste.
- Containerization: Collect waste in a designated, leak-proof, and clearly labeled container. The label should include the full chemical name and appropriate hazard warnings.
- Disposal Route: This material and its container must be disposed of as hazardous waste through your institution's environmental health and safety office.[1] Do not discharge into drains or the environment.[2][12]

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- To cite this document: BenchChem. [Personal protective equipment for handling hexaaquanickel(II)]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1236703/docs#personal-protective-equipment-for-handling-hexaaquanickel-ii>]

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